Solubility Profiling and Process Optimization for 2-Acetyl-4-methylbenzaldehyde

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Compound of Interest

Compound Name:	*2-Acetyl-4-methylbenzaldehyde*
CAS No.:	*915085-73-3*
Cat. No.:	*B2619228*

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Technical Whitepaper | CAS: 915085-73-3[1]

Executive Summary

2-Acetyl-4-methylbenzaldehyde (CAS 915085-73-3) represents a critical scaffold in the synthesis of photo-responsive materials and pharmaceutical intermediates.[1] Its unique ortho-substitution pattern—placing a reactive acetyl group adjacent to an aldehyde—creates a distinct solubility profile governed by intramolecular hydrogen bonding and steric crowding.

This guide addresses the industry-wide lack of empirical solubility data for this specific isomer. Instead of relying on static literature values, we present a self-validating solubility determination protocol. This framework empowers researchers to generate precise solubility curves, enabling the design of robust crystallization and purification processes.

Key Takeaways:

- Physicochemical Nature: Lipophilic aromatic intermediate with potential for intramolecular hydrogen bonding.

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- Solubility Class: High solubility in polar aprotic solvents (DCM, Acetone); limited solubility in aliphatic hydrocarbons; insoluble in water.
- Process Recommendation: Cooling crystallization from Ethanol/Heptane or Isopropanol systems is the optimal purification strategy.

Physicochemical Profile & Theoretical Solubility[2]

Understanding the molecular architecture is the first step in predicting solvent interaction.

Property	Value / Description	Impact on Solubility
CAS Number	915085-73-3	Unique identifier for sourcing and regulatory checks.[2]
Molecular Weight	162.19 g/mol	Moderate MW suggests good solubility in common organic solvents.[2]
Structure	Poly-substituted benzene	Ortho-effect: The proximity of the acetyl (-$COCH_3$) and aldehyde (-CHO) groups allows for intramolecular interactions, potentially reducing the molecule's polarity relative to its meta or para isomers.[2]
Predicted LogP	~2.1 ± 0.3	Indicates strong preference for lipophilic environments (Class II).[2]
H-Bond Donors	0	No -OH or -NH groups to donate protons.[1][2]
H-Bond Acceptors	2 (Carbonyl oxygens)	Relies on solvent proton donors (e.g., Alcohols) for solvation.[1][2]

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The "Ortho-Effect" in Solvation

Unlike its isomer 4-acetyl-3-methylbenzaldehyde, the ortho positioning in **2-Acetyl-4-methylbenzaldehyde** creates a "closed" electronic loop.[1] This reduces the availability of the carbonyl oxygens to interact with the solvent, often leading to lower-than-predicted solubility in polar protic solvents (like methanol) compared to its isomers.

Experimental Protocol: Solubility Determination

To obtain actionable data for process design, we recommend a Dynamic Laser Monitoring approach validated by Gravimetric Analysis. This dual-method strategy ensures accuracy across temperature ranges.

Method A: Dynamic Laser Monitoring (High Precision)

Best for: Generating solubility curves (Solubility vs. Temperature).

Principle: A focused laser beam passes through a suspension. As the temperature rises, the solid dissolves, increasing transmission. The "Clear Point" is recorded as the saturation temperature.

Workflow:

- Preparation: Weigh 50 mg, 100 mg, 200 mg, and 500 mg of **2-Acetyl-4-methylbenzaldehyde** into four separate vials.
- Solvent Addition: Add exactly 1.0 mL of the target solvent (e.g., Ethanol) to each vial.
- Cycling: Heat the vials at a rate of 1.0°C/min with constant stirring (400 rpm).
- Detection: Record the temperature (

) where laser transmission reaches 100% (solution becomes transparent).
- Validation: Cool at 1.0°C/min and record the temperature (

) where precipitation begins (Metastable Zone Width determination).

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Method B: Static Gravimetric Analysis (Robust)

Best for: Single-point solubility at room temperature.

- Saturation: Add excess solid to 5 mL of solvent in a sealed vial. Stir at 25°C for 24 hours.
- Filtration: Filter the suspension through a 0.45 µm PTFE syringe filter.
- Evaporation: Transfer 1.0 mL of the filtrate to a pre-weighed dish. Evaporate solvent under vacuum/nitrogen.
- Calculation:

Solvent Selection & Crystallization Strategy

Based on the structural analysis and standard solubility behaviors of acetophenone/benzaldehyde derivatives, the following solvent classes are categorized for process use.

Solvent Screening Matrix

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Solvent Class	Representative Solvents	Predicted Solubility	Process Role
Polar Aprotic	Dichloromethane (DCM), Acetone, Ethyl Acetate	Very High (>200 mg/mL)	Dissolution: Use for initial reaction workup or transferring the material.[1][2] Too soluble for high-yield crystallization alone.
Polar Protic	Methanol, Ethanol, Isopropanol (IPA)	Moderate to High (Temperature Dependent)	Primary Solvent: Ideal for cooling crystallization.[1][2] Solubility drops significantly as temperature decreases.
Non-Polar	Toluene, Xylenes	Moderate	Reaction Solvent: Good for high-temperature synthesis; less effective for crystallization due to high solubility at low temps.[1][2]
Aliphatic	n-Heptane, Hexane, Cyclohexane	Low / Insoluble (<10 mg/mL)	Anti-Solvent: Use to force precipitation when added to an Ethanolic solution.[1][2]

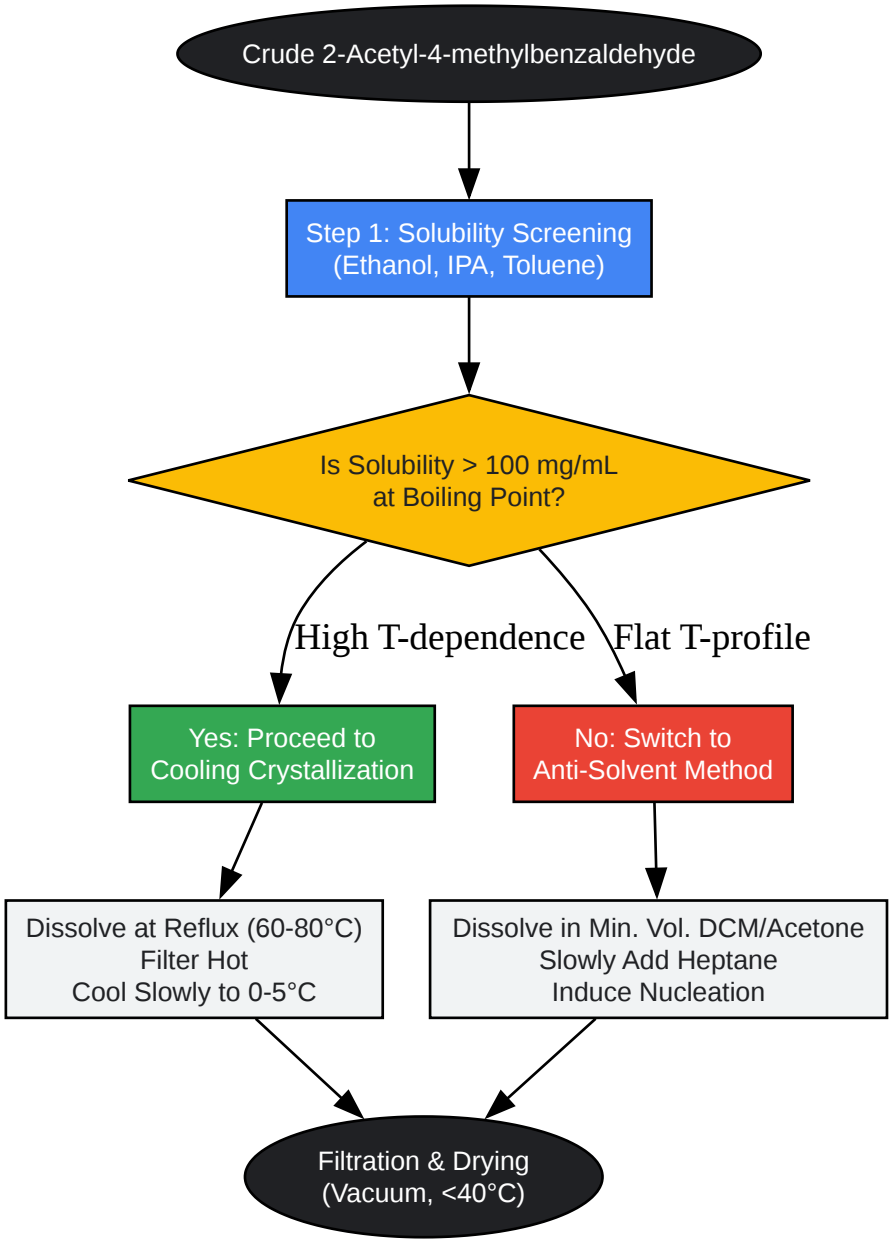
Recommended Purification Workflow

The most effective purification for **2-Acetyl-4-methylbenzaldehyde** is a Cooling Crystallization or Anti-Solvent Crystallization.[1]

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Workflow Diagram (DOT)

The following diagram illustrates the logical decision tree for selecting the purification method based on the initial purity and solubility findings.



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Caption: Decision framework for selecting the optimal crystallization strategy based on solubility thresholds.

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Critical Process Parameters (CPP)

When scaling up the isolation of **2-Acetyl-4-methylbenzaldehyde**, monitor these parameters to prevent oiling out (liquid-liquid phase separation) which is common with low-melting aromatic aldehydes.

- Seeding Temperature: Do not rely on spontaneous nucleation. Add seed crystals at the metastable limit (approx. 5-10°C below saturation temperature).
- Cooling Rate: Maintain a slow cooling ramp (0.2 - 0.5°C/min) to allow crystal growth over nucleation, improving purity.
- Solvent Ratios: In an Ethanol/Heptane system, a ratio of 1:3 to 1:5 (v/v) is typically effective. Excess heptane may cause rapid precipitation of amorphous material.

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